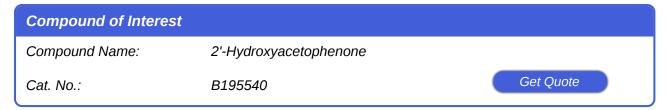


Application Notes and Protocols: 2'-Hydroxyacetophenone in Chemical Synthesis

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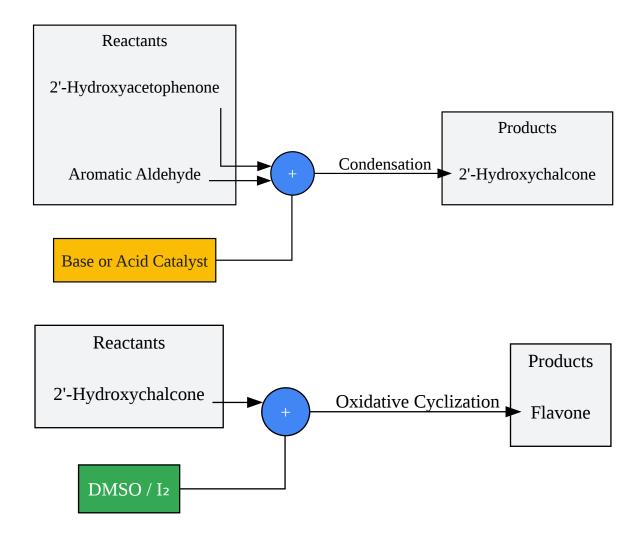
Introduction: **2'-Hydroxyacetophenone**, also known as o-hydroxyacetophenone, is a versatile organic intermediate widely employed in the synthesis of a variety of biologically active compounds.[1][2] Its unique structure, featuring a hydroxyl group ortho to an acetyl group on a benzene ring, makes it a key precursor for the synthesis of flavonoids, chalcones, and other heterocyclic compounds of medicinal interest.[3][4][5] This document provides detailed application notes and experimental protocols for key reactions involving **2'-hydroxyacetophenone**.

Synthesis of Chalcones via Claisen-Schmidt Condensation

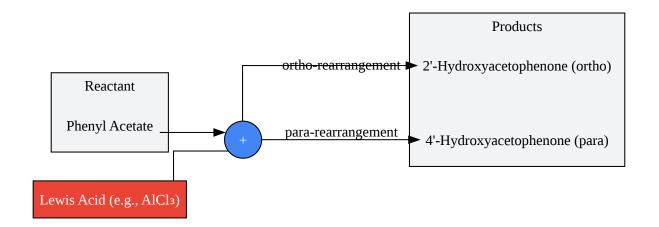
The Claisen-Schmidt condensation is a cornerstone reaction for the synthesis of chalcones, which are precursors to flavonoids and exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[3][6] This reaction involves the base-or acid-catalyzed condensation of an aromatic aldehyde with a ketone, in this case, 2'-hydroxyacetophenone.[3][6]

Reaction Scheme:

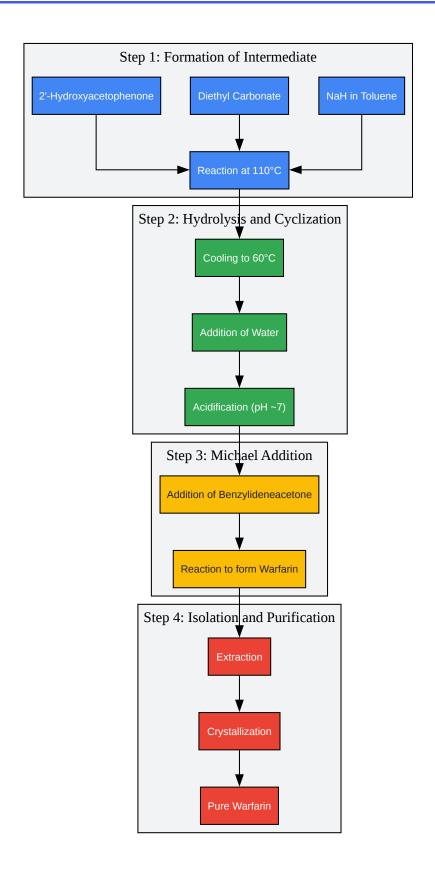












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